

Safety and handling information for (1S)-(-)-trans-Pinane

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Compound of Interest

Compound Name: (1S)-(-)-trans-Pinane

Cat. No.: B13721784

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Technical Safety Guide: (1S)-(-)-trans-Pinane

CAS: 10281-53-5 | Formula: C₁₀H₁₈ | Class: Bicyclic Monoterpene[1]

Part 1: Executive Summary & Chemical Identity

(1S)-(-)-trans-Pinane is a saturated bicyclic monoterpene produced via the hydrogenation of pinene. Unlike its unsaturated precursor, pinane exhibits higher chemical stability but retains significant volatility and lipophilicity. It is widely used as a chiral standard in analytical chemistry, a specialized solvent in organic synthesis, and an intermediate in the production of fragrance compounds.

Critical Safety Directive: While chemically less reactive than pinene, **(1S)-(-)-trans-Pinane** is a Flammable Liquid (Category 3) and a severe Aspiration Hazard. Its low surface tension allows it to spread rapidly across water surfaces and penetrate lung tissue instantly upon ingestion/emesis, leading to chemical pneumonitis.

Physicochemical Profile

Property	Value	Relevance to Safety
Boiling Point	164–167 °C	Moderate volatility; vapors can accumulate in low-lying areas.
Flash Point	36–48 °C (Closed Cup)	Flammable. Ignites easily at ambient lab temperatures.
Density	0.854 g/mL	Lighter than water; will float and spread during fire suppression.
Vapor Pressure	~3.6 mmHg @ 25°C	Sufficient to form ignitable mixtures in headspace.
Auto-ignition Temp	> 250 °C (Est.)	High, but hot surfaces remain an ignition source.
Solubility	Insoluble in water	Water is ineffective for spill cleanup; use organic absorbents.[2]

Part 2: Hazard Identification (GHS & NFPA)

GHS Classification[2][3][4][5]

- Flammable Liquids: Category 3 (H226)
- Aspiration Hazard: Category 1 (H304)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Hazardous to the Aquatic Environment: Acute/Chronic Category 1 (H400/H410)

NFPA 704 Rating (Estimated)

- Health (Blue): 1 (Irritation, Aspiration risk)
- Flammability (Red): 3 (Ignites under ambient conditions)

- Instability (Yellow): 0 (Stable, though potential for slow autoxidation)

Part 3: Engineering Controls & Personal Protective Equipment (PPE)[2]

Engineering Controls

- Ventilation: All handling must occur within a certified chemical fume hood maintaining a face velocity of 80–100 fpm.
- Static Control: **(1S)-(-)-trans-Pinane** has low electrical conductivity. Static charge accumulation during transfer is a critical risk.
 - Mandatory: Ground and bond all metal containers during transfer.
 - Flooring: Anti-static or conductive flooring is recommended in bulk storage areas.

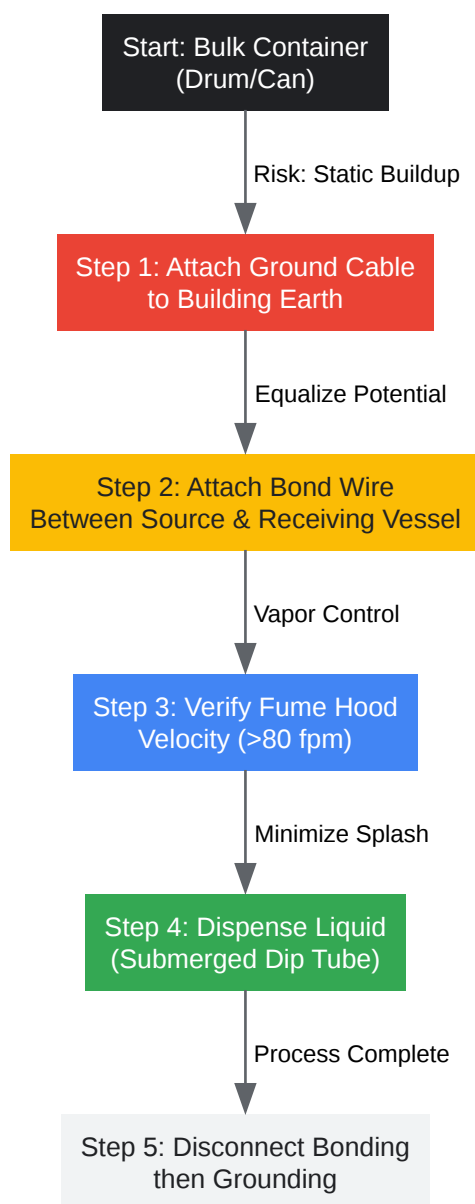
PPE Selection Matrix

Protection Zone	Recommended Equipment	Rationale
Hand Protection	Nitrile (0.11 mm) for splash protection. Viton/Butyl for immersion.	Terpenes degrade natural rubber (Latex) rapidly. Nitrile offers good short-term resistance.
Respiratory	NIOSH-approved Organic Vapor (OV) cartridge (Black label).[3]	Required only if working outside a fume hood (e.g., spill cleanup).
Eye/Face	Chemical Splash Goggles.	Safety glasses are insufficient due to the high fluidity and splash risk.
Body	Flame-resistant (FR) lab coat + closed-toe leather/chemical-resistant shoes.	Synthetic fabrics (polyester) may melt onto skin in a flash fire.

Part 4: Safe Handling Protocols

Static-Safe Transfer Workflow

The following diagram illustrates the mandatory grounding and bonding procedure to prevent electrostatic discharge (ESD) ignition during solvent transfer.



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Figure 1: Grounding and bonding protocol for flammable terpene transfer.

Peroxide Management

Although saturated, pinane derivatives can undergo slow autoxidation to form hydroperoxides upon prolonged exposure to air.[4]

- Protocol: Test for peroxides using starch-iodide paper every 6 months if stored in non-inert atmosphere.
- Storage: Store under nitrogen or argon atmosphere in tightly sealed, amber glass containers to inhibit photo-oxidation.

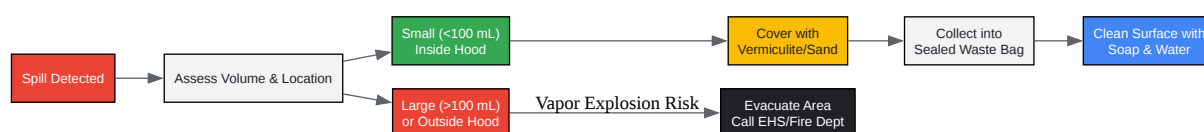
Part 5: Emergency Response

Fire Fighting (Class B)

- Suitable Media: Dry chemical, CO₂, or alcohol-resistant foam.[5]
- Unsuitable Media: Do NOT use a solid water stream. Since **(1S)-(-)-trans-Pinane** is lighter than water (0.854 g/mL), a water jet will scatter the burning liquid and spread the fire.
- Strategy: Use water spray only to cool adjacent containers.

Spill Response Decision Logic

Aspiration hazard dictates that no manual siphoning or mouth-pipetting ever be attempted.



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Figure 2: Decision matrix for responding to **(1S)-(-)-trans-Pinane** spills.

Part 6: Toxicology & Environmental Fate

Aspiration Toxicity Mechanism

The primary lethal risk is not systemic poisoning but mechanical lung damage. If swallowed, the low viscosity allows the liquid to enter the trachea.

- Mechanism: Chemical pneumonitis causes inflammation and pulmonary edema (fluid in lungs).
- First Aid: DO NOT INDUCE VOMITING. Vomiting increases the risk of aspiration. Transport to a medical facility immediately.

Ecological Impact[10]

- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410).
- Disposal: Never dispose of down the drain. Collect as hazardous organic waste (halogen-free) for incineration.

References

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